

# Proper Disposal of Pigment Orange 16 in a Laboratory Setting

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## Compound of Interest

Compound Name: Pigment orange 16

Cat. No.: B021492

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of all laboratory chemicals is paramount. This guide provides detailed, step-by-step procedures for the proper disposal of **Pigment Orange 16**, a non-hazardous substance, ensuring the safety of laboratory personnel and the protection of the environment.

## Immediate Safety and Handling Considerations

While **Pigment Orange 16** is not classified as a hazardous substance, proper handling is crucial to maintain a safe laboratory environment.<sup>[1][2][3]</sup> It is a stable, non-explosive, and non-flammable solid.<sup>[1][2]</sup> Personal protective equipment (PPE) should be worn when handling this pigment, including dust masks, gloves, and safety glasses.<sup>[1][2]</sup>

In case of a spill:

- Isolate the area: Prevent unnecessary personnel from entering the spill area.
- Clean-up: Spilled material should be picked up mechanically, for instance, by sweeping or shoveling.<sup>[1][2][4]</sup> Avoid creating dust.
- Containment: Place the collected material into a suitable container for disposal.

## Step-by-Step Disposal Protocol

The disposal of **Pigment Orange 16** should always be conducted in accordance with local, state, and federal regulations.<sup>[1][3]</sup> Although not classified as hazardous waste under the

Resource Conservation and Recovery Act (RCRA), it is crucial to follow a structured disposal process to ensure compliance and best practices in a laboratory setting.[5][6]

- Waste Identification and Segregation:
  - Clearly identify the waste as "**Pigment Orange 16**".
  - Even though it is non-hazardous, do not mix it with other chemical waste to avoid unintended reactions. Store it separately from incompatible materials such as acids and oxidizing agents.[4][7]
- Container Selection and Labeling:
  - Choose a container that is in good condition, compatible with the solid pigment, and has a secure, leak-proof lid.[8]
  - Label the container clearly with the following information:
    - "Waste **Pigment Orange 16**"
    - CAS Number: 6505-28-8
    - Date of waste generation
    - Name of the generating laboratory and principal investigator
- Temporary Storage in a Satellite Accumulation Area (SAA):
  - Store the labeled waste container in a designated Satellite Accumulation Area within the laboratory.[7][9]
  - The SAA should be at or near the point of generation and under the control of the laboratory personnel.[8]
  - Ensure the container is kept closed except when adding waste.[9][10]
- Arranging for Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the waste.
- Provide the EHS department with accurate information about the waste material.
- The recommended disposal method for **Pigment Orange 16** is typically landfilling at an approved waste disposal site.<sup>[1][4]</sup> Your EHS department will handle the final disposal in compliance with all regulations.

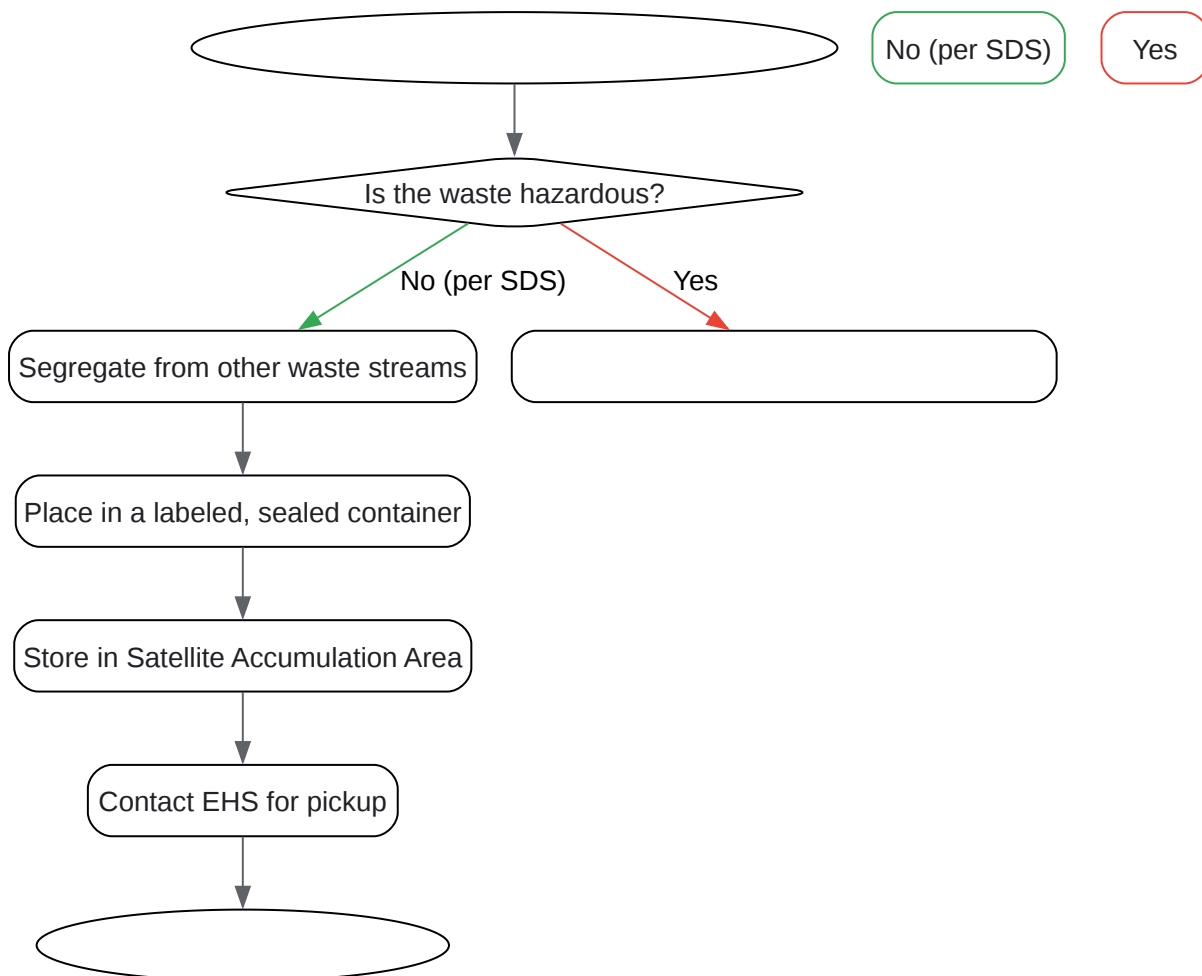
## Quantitative Data Summary

For clarity and quick reference, the following table summarizes key quantitative data related to **Pigment Orange 16**.

Property	Value	Source
CAS Number	6505-28-8	<sup>[1][2][11]</sup>
Molecular Formula	C <sub>34</sub> H <sub>32</sub> N <sub>6</sub> O <sub>6</sub>	<sup>[3][12]</sup>
Melting Point	332°C	<sup>[3]</sup>
Relative Density	1.31-1.60	<sup>[3]</sup>
Solubility in Water	Insoluble	<sup>[1]</sup>
Oral LD50 (rat)	> 2000 mg/kg bw	<sup>[13]</sup>
Dermal LD50 (rat)	> 2000 mg/kg bw	<sup>[13]</sup>

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Pigment Orange 16**.



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Caption: Decision workflow for the disposal of **Pigment Orange 16**.

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